

# Application Notes: Laboratory Synthesis of **cis-1,2-Dibenzoylethylene**

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## Compound of Interest

Compound Name: **cis-1,2-Dibenzoylethylene**

Cat. No.: **B14747115**

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## Introduction

**cis-1,2-Dibenzoylethylene**, also known as (Z)-1,4-diphenylbut-2-ene-1,4-dione, is a chemical compound with applications in organic synthesis and materials science.<sup>[1]</sup> It exists as a geometric isomer of trans-1,2-Dibenzoylethylene. The two isomers can be interconverted through photochemical or thermal methods.<sup>[1]</sup> This document outlines the laboratory protocol for the synthesis of **cis-1,2-Dibenzoylethylene** primarily through the photochemical isomerization of its trans-isomer.

The synthesis of the starting material, trans-1,2-Dibenzoylethylene, can be achieved with good yields (60-75%) via a Friedel-Crafts reaction between fumaryl chloride and benzene in the presence of aluminum chloride.<sup>[2]</sup> The resulting trans-isomer is typically a yellow, crystalline solid, which can then be converted to the colorless, cis-isomer upon exposure to sunlight.<sup>[2]</sup> The reverse transformation from the cis to the trans isomer can be induced by acid or a trace of iodine.<sup>[2]</sup>

The photochemical isomerization from the trans to the cis isomer is a common undergraduate organic chemistry experiment that demonstrates the principles of photochemistry.<sup>[3][4]</sup> The reaction proceeds by the absorption of light, which excites the electrons in the pi bond of the double bond, allowing for rotation and subsequent formation of the cis isomer.<sup>[4]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative data associated with the synthesis and characterization of cis- and trans-1,2-Dibenzoylethylene.

Parameter	cis-1,2-Dibenzoylethylene	trans-1,2-Dibenzoylethylene	Reference
Molecular Formula	C <sub>16</sub> H <sub>12</sub> O <sub>2</sub>	C <sub>16</sub> H <sub>12</sub> O <sub>2</sub>	<a href="#">[5]</a>
Molecular Weight	236.26 g/mol	236.26 g/mol	<a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Colorless crystals	Yellow needles/crystals	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Melting Point	~132°C	~109-112°C	<a href="#">[1]</a> <a href="#">[7]</a>
UV-Vis $\lambda_{\text{max}}$	260 nm (in 95% ethanol)	269 nm (in 95% ethanol)	<a href="#">[3]</a>
Yield (Isomerization)	65-80% recovery	N/A	<a href="#">[3]</a>
Yield (Friedel-Crafts)	N/A	60-75%	

## Experimental Protocols

### Protocol 1: Photochemical Isomerization of trans- to cis-1,2-Dibenzoylethylene

This protocol details the conversion of the trans isomer to the cis isomer using sunlight.

Materials:

- trans-1,2-Dibenzoylethylene
- 95% Ethanol
- 13 x 100 mm test tube with cork
- Hirsch funnel and filter flask
- Stirring rod

- Heating apparatus (e.g., steam bath or hot plate)
- Ice bath

**Procedure:**

- Dissolve 100 mg of trans-1,2-dibenzoylethylene in 5.0 mL of 95% ethanol in a test tube. Gentle heating and stirring may be required to fully dissolve the solid.[3]
- After the solid has dissolved, allow the solution to cool to room temperature.
- Securely cork the test tube and place it in a location where it will receive direct sunlight for a period of 1 to 7 days.[3] The solution will transition from yellow to colorless as the trans isomer converts to the cis isomer.[7]
- After the exposure period, cool the test tube in an ice bath to facilitate crystallization of the product.[7]
- Isolate the colorless crystals of **cis-1,2-Dibenzoylethylene** by vacuum filtration using a Hirsch funnel.[3][7]
- Wash the crystals with a small amount of cold 95% ethanol.
- Allow the crystals to dry completely before weighing to determine the yield.

**Monitoring the Reaction:** The extent of isomerization can be monitored using thin-layer chromatography (TLC).[3] Samples of the mother liquor can be spotted on a silica gel TLC plate and developed with a suitable solvent such as methylene chloride. The spots can be visualized under UV light.[3] Due to differences in polarity, the cis and trans isomers will have different R<sub>f</sub> values.[8][9]

## Protocol 2: Synthesis of trans-1,2-Dibenzoylethylene (Starting Material)

This protocol describes the synthesis of the starting material via a Friedel-Crafts acylation.

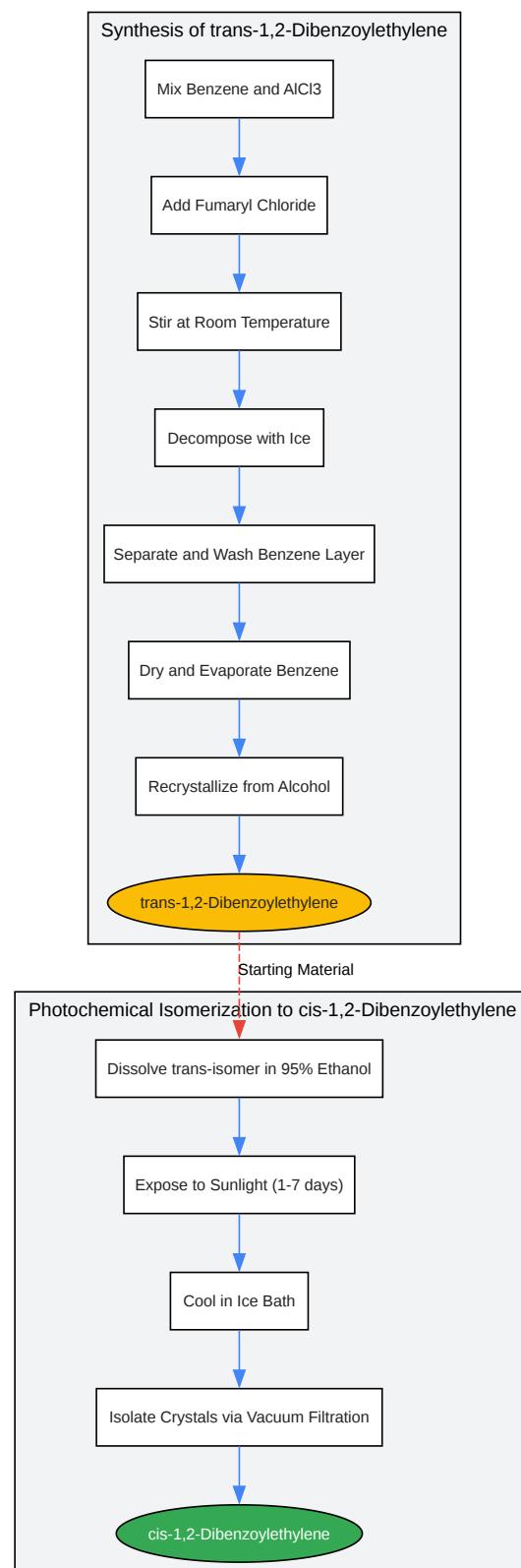
**Materials:**

- Fumaryl chloride
- Benzene
- Aluminum chloride (finely powdered)
- Carbon disulfide (optional, as a diluent)
- Ice
- Sodium carbonate solution
- Apparatus for mechanical stirring and reflux

**Procedure:**

- In a flask equipped with a mechanical stirrer and a reflux condenser, prepare a mixture of 31 g of finely powdered aluminum chloride and 250 cc of benzene.[2]
- Slowly add 18 g of fumaryl chloride to the stirred mixture.[2]
- Continue stirring the mixture at room temperature for 1 hour.[2]
- Decompose the reaction mixture by carefully pouring it onto ice.[2]
- Separate the benzene layer and wash it with a sodium carbonate solution, followed by water.
- Dry the benzene layer over an anhydrous drying agent (e.g., magnesium sulfate).
- Evaporate the benzene to obtain the crude trans-1,2-Dibenzoylethylene.
- Recrystallize the crude product from alcohol to obtain pure, pale yellow needles of trans-1,2-Dibenzoylethylene.[2]

## Diagrams

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Caption: Experimental workflow for the synthesis of **cis-1,2-Dibenzoylethylene**.

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